

The Solubility Profile of Dimethyl Malonate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dimethylmalonate*

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An In-depth Exploration of the Solubility of Dimethyl Malonate in Aqueous and Organic Media, Complete with Experimental Protocols and Process Visualizations.

This technical guide provides a detailed overview of the solubility of dimethyl malonate in water and a range of common organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles quantitative and qualitative solubility data, outlines detailed experimental methodologies for solubility determination and a key synthetic application, and presents visual representations of these processes to facilitate understanding and implementation in a laboratory setting.

Core Topic: Solubility Characteristics of Dimethyl Malonate

Dimethyl malonate (CAS No. 108-59-8), a diester of malonic acid, is a colorless liquid widely utilized as a key intermediate in organic synthesis, notably in the malonic ester synthesis for the preparation of a variety of substituted carboxylic acids. Its solubility is a critical parameter for reaction setup, solvent selection, purification processes, and formulation development. The solubility of dimethyl malonate is governed by its molecular structure, which features two polar ester groups and a nonpolar methylene bridge, allowing for a degree of solubility in both polar and non-polar solvents.

Quantitative and Qualitative Solubility Data

A review of available literature provides both quantitative and qualitative data on the solubility of dimethyl malonate. There are some discrepancies in the reported aqueous solubility, with some sources describing it as "slightly soluble" or "negligible," while others provide specific concentration measurements. This guide presents the available quantitative data to offer a clearer understanding.

Solvent	Formula	Solubility	Temperature (°C)	Notes
Water	H ₂ O	61.1 g/100 mL ^[1]	0	-
73.5 g/100 mL ^[1]	20	-		
140.7 - 143.3 g/L ^[2]	20	Slightly soluble		
92.6 g/100 mL ^[1]	50	-		
≥12.6 mg/mL ^[3]	Not Specified	-		
Ethanol	C ₂ H ₅ OH	57 g/100 mL ^[1]	20	Miscible ^{[1][4]}
≥10.2 mg/mL ^[3]	Not Specified	-		
Diethyl Ether	(C ₂ H ₅) ₂ O	5.7 g/100 mL ^[1]	20	Miscible ^{[1][4]}
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	≥19 mg/mL ^[3]	Not Specified	-
Benzene	C ₆ H ₆	Insoluble ^[1]	Not Specified	-
Pyridine	C ₅ H ₅ N	Slightly soluble ^[1]	Not Specified	-
Oils	-	Miscible ^{[1][4]}	Not Specified	-
Acetone	C ₃ H ₆ O	Soluble ^[5]	Not Specified	-
Dichloromethane	CH ₂ Cl ₂	Soluble ^[5]	Not Specified	-

Experimental Protocols

Determination of Dimethyl Malonate Solubility in a Liquid Solvent

This protocol provides a general method for determining the solubility of a liquid solute, such as dimethyl malonate, in a given solvent.

Materials:

- Dimethyl malonate
- Selected solvent
- Thermostatically controlled shaker or magnetic stirrer
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector
- Syringe filters (solvent compatible)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of dimethyl malonate to a known volume of the selected solvent in a sealed vial. The presence of a distinct layer of undissolved dimethyl malonate is necessary to ensure saturation.
 - Place the vial in a thermostatically controlled shaker or on a magnetic stirrer at a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium.

- Sample Preparation:
 - After equilibration, cease agitation and allow the two phases to separate. If necessary, centrifuge the vial to facilitate separation.
 - Carefully withdraw an aliquot of the solvent phase (the supernatant) using a syringe.
 - Filter the aliquot through a syringe filter into a pre-weighed volumetric flask to remove any undissolved micro-droplets of dimethyl malonate.
 - Record the exact mass of the transferred saturated solution.
 - Dilute the saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantitative Analysis:
 - Prepare a series of standard solutions of dimethyl malonate in the chosen solvent with known concentrations.
 - Analyze the standard solutions using a calibrated GC or HPLC method to generate a calibration curve.
 - Analyze the diluted sample of the saturated solution using the same analytical method.
- Calculation of Solubility:
 - From the calibration curve, determine the concentration of dimethyl malonate in the diluted sample.
 - Calculate the concentration in the original saturated solution, accounting for the dilution factor.
 - Express the solubility in grams per 100 mL (g/100 mL) or other appropriate units.

Malonic Ester Synthesis of a Carboxylic Acid using Dimethyl Malonate

This protocol outlines the synthesis of a carboxylic acid via the malonic ester synthesis, a cornerstone reaction involving dimethyl malonate.

Materials:

- Dimethyl malonate
- Sodium ethoxide or other suitable base
- Anhydrous ethanol
- Alkyl halide (e.g., 1-bromobutane)
- Diethyl ether
- Aqueous acid (e.g., HCl)
- Aqueous base (e.g., NaOH)
- Anhydrous magnesium sulfate
- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer
- Separatory funnel
- Rotary evaporator

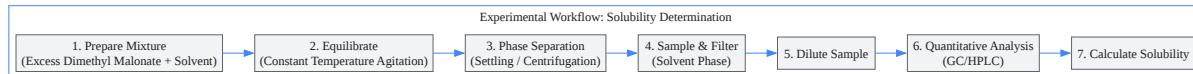
Procedure:

- Enolate Formation:
 - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium ethoxide in anhydrous ethanol.
 - Slowly add dimethyl malonate to the stirred solution at room temperature. The reaction is exothermic.
- Alkylation:

- To the resulting solution of the malonate enolate, add the alkyl halide dropwise.
- After the addition is complete, heat the reaction mixture to reflux for 2-3 hours to ensure complete alkylation.
- Work-up and Isolation of the Alkylated Malonate:
 - After cooling to room temperature, pour the reaction mixture into water.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude dialkylmalonate.
- Hydrolysis and Decarboxylation:
 - To the crude dialkylmalonate, add an aqueous solution of a strong base (e.g., NaOH) and heat to reflux to hydrolyze the ester groups to a dicarboxylic acid salt.
 - After hydrolysis is complete, cool the reaction mixture and acidify with a strong acid (e.g., concentrated HCl).
 - Gently heat the acidified solution to induce decarboxylation, which results in the formation of the desired carboxylic acid and carbon dioxide.
- Final Product Isolation and Purification:
 - Extract the final carboxylic acid product from the aqueous solution using a suitable organic solvent.
 - Dry the organic extract, remove the solvent, and purify the product by distillation or recrystallization.

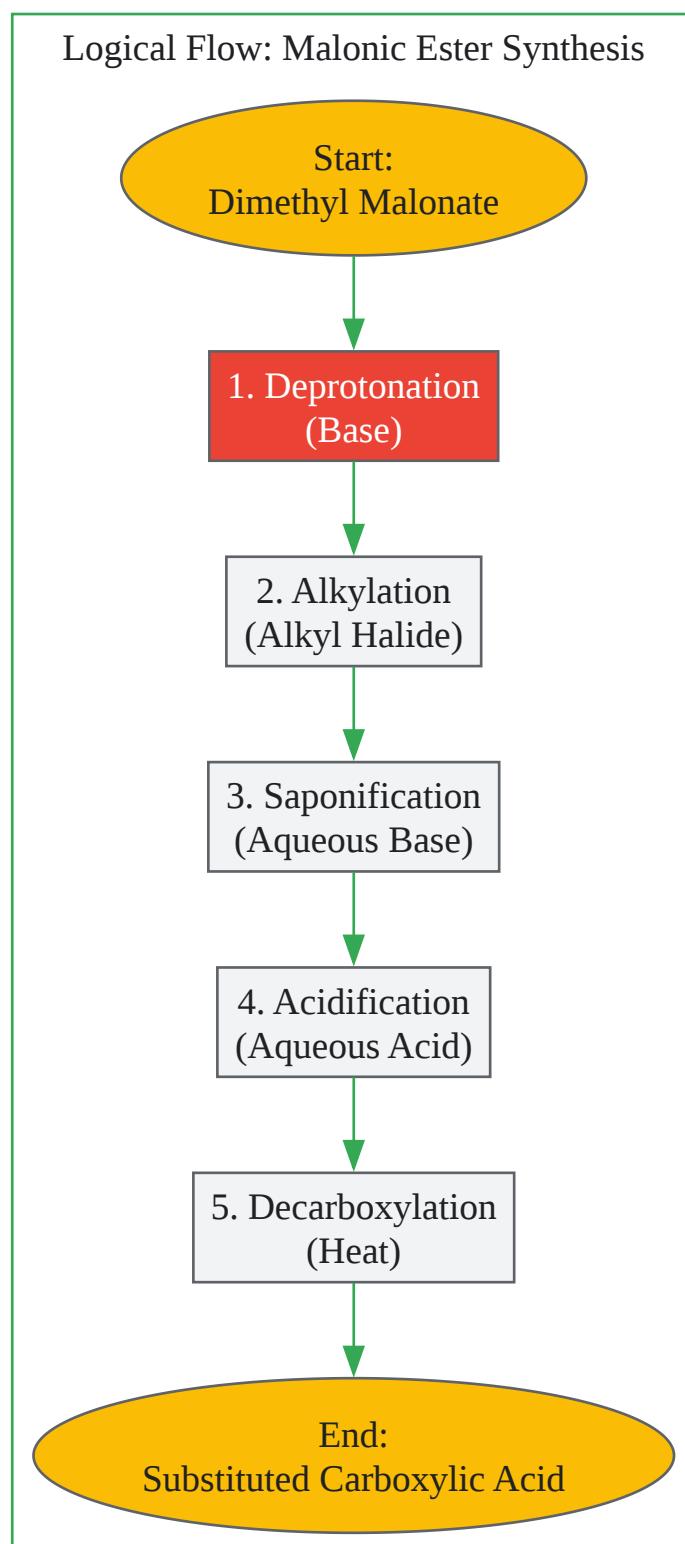
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the logical steps of the malonic ester synthesis.



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Workflow for determining the solubility of dimethyl malonate.



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Key stages of the malonic ester synthesis.

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